

# TCO PEG3 CH2CONHS stability in aqueous solution

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Tco peg3 CH2conhs

Cat. No.: S8397991

Get Quote

## Compound Profile & Stability Guidelines

The following table summarizes the available information for TCO-PEG3-CH2CONHS (also referred to as TCO-PEG3-NHS ester or TCO-PEG3-CH<sub>2</sub>CONHS in some sources) [1].

Property	Detail
Catalog Number	AP10040 (from supplier AxisPharm) [1]
Molecular Weight	456.49 g/mol [1]
Purity	≥98% [1]
Storage Instructions	<b>-20°C, desiccated</b> (inferred from similar TCO-PEG3-amine and TCO-PEG4-NHS ester reagents) [2] [3]
Shipping Conditions	<b>Dry ice</b> (inferred from similar TCO-PEG3-amine reagent) [2]
General TCO Stability in Aqueous Solution	The TCO functional group is generally <b>stable in aqueous buffered media for weeks at 4°C, pH 7.5</b> [3].

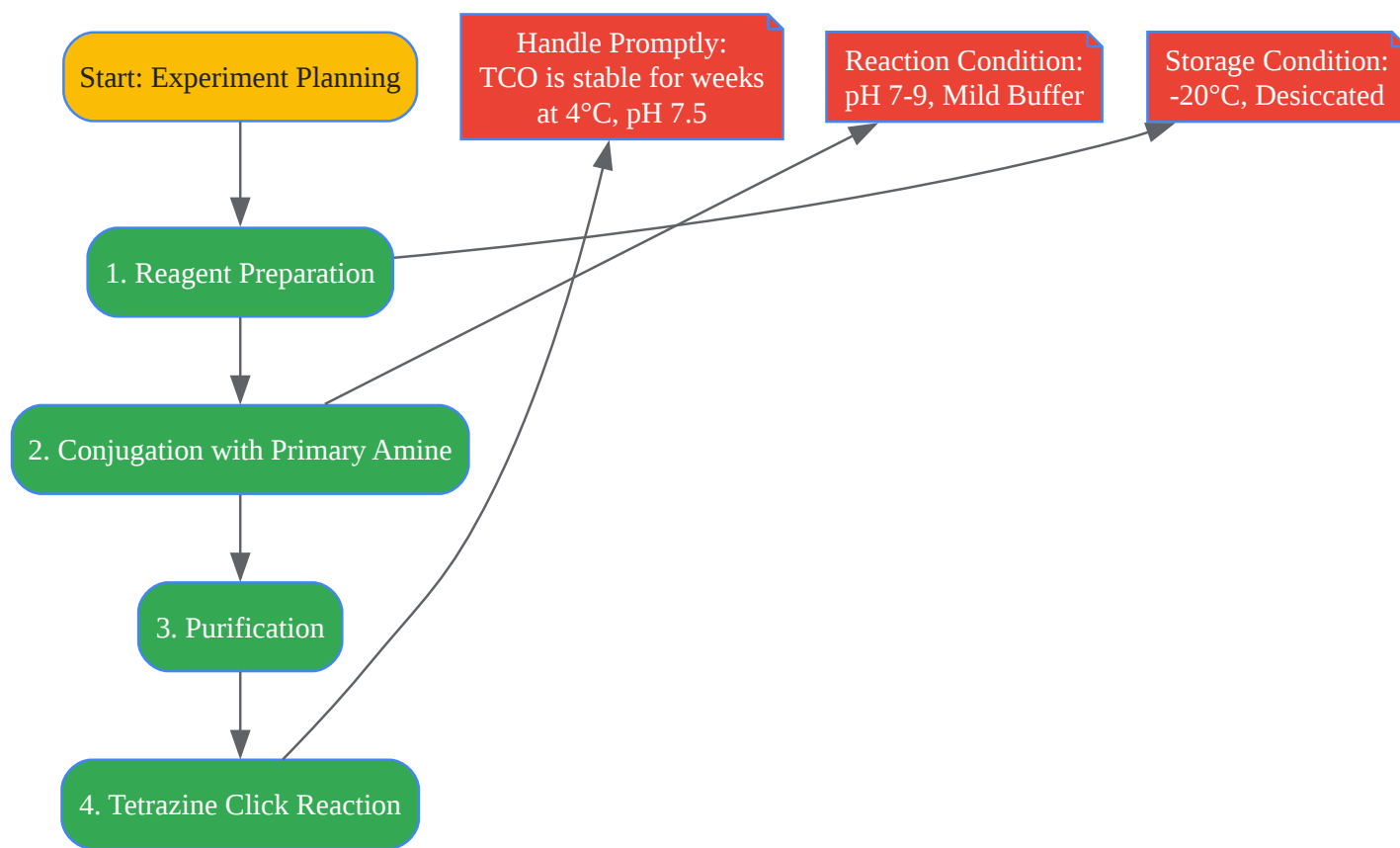
## Troubleshooting Guide: TCO Reagent Stability & Reaction Efficiency

This guide addresses common issues you might encounter when working with TCO-PEG3-CH2CONHS and related reagents.

Problem	Possible Cause	Solution
<b>Low Conjugation Efficiency with Tetrazine</b>	NHS ester group has hydrolyzed due to moisture exposure.	<ul style="list-style-type: none"><li>• Confirm proper storage: keep reagent dry at -20°C.</li><li>• Use fresh, anhydrous DMSO to prepare stock solutions.</li><li>• Minimize exposure to air humidity during weighing and handling [3].</li></ul>
<b>Poor Solubility in Aqueous Buffers</b>	Hydrophobic TCO core can limit solubility.	<ul style="list-style-type: none"><li>• The integrated PEG<sub>3</sub> spacer improves water solubility.</li><li>• For further enhancement, prepare a concentrated stock in a minimal amount of DMSO first, then dilute into the desired aqueous buffer [3].</li></ul>
<b>Unexpected Byproducts or Slow Reaction</b>	Degradation of the TCO group.	<ul style="list-style-type: none"><li>• Avoid storing the reagent or conjugated intermediate products in acidic conditions (pH &lt; 6) for prolonged periods.</li><li>• Protect from copper ions and reducing agents like DTT, which are not required for the TCO-Tetrazine reaction but may interfere [3].</li></ul>

## Experimental Workflow for Handling TCO Reagents

The following diagram outlines a recommended workflow to maximize stability and performance when using TCO-PEG3-CH2CONHS in your experiments.



[Click to download full resolution via product page](#)

### Workflow Steps:

- **Reagent Preparation:** Thaw the TCO-PEG3-CH<sub>2</sub>CONHS vial on a desiccator and promptly prepare a fresh, concentrated stock solution in anhydrous DMSO [3].
- **Conjugation with Primary Amine:** Add the stock solution to your target molecule (e.g., a protein with lysine residues) in a pH 7-9 buffer. The NHS ester group will react with primary amines to form a stable amide bond [3].
- **Purification:** Use methods like buffer exchange, dialysis, or size-exclusion chromatography to remove unreacted reagents and DMSO from your TCO-labeled product.
- **Tetrazine Click Reaction:** Incubate the purified TCO-labeled product with your tetrazine-modified molecule (e.g., a drug, dye, or surface). This fast, bioorthogonal reaction proceeds efficiently without copper catalysts [4] [3].

## Frequently Asked Questions

**Q1: What is the main application of TCO-PEG3-CH<sub>2</sub>CONHS?** It is primarily used as a heterobifunctional crosslinker. The NHS ester end reacts with primary amines on proteins or other biomolecules, while the TCO group enables subsequent rapid, bioorthogonal "click" conjugation with tetrazine-modified compounds. This is widely used in bioconjugation, molecular imaging, and drug delivery system assembly [1] [4] [3].

**Q2: Why is a PEG spacer incorporated into the linker?** The PEG (polyethylene glycol) spacer serves several critical functions:

- **Reduces Steric Hindrance:** Its flexibility allows the TCO and tetrazine groups to connect more easily.
- **Improves Solubility:** Enhances the water solubility of the entire conjugate.
- **Enhances Stability:** Can improve the stability of the final bioconjugate by reducing aggregation [1] [4] [3].

**Q3: Are there any known incompatibilities for the TCO-Tetrazine reaction?** The TCO-Tetrazine reaction is highly selective and does not require copper catalysts, making it suitable for live-cell applications. However, strong reducing agents and acidic conditions (pH < 6) should be avoided as they may compromise the stability of the TCO group over time [3].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. TCO PEG, TCO Linker - Click Chemistry Tools [axispharm.com]
2. TCO-PEG3-Amine [vectorlabs.com]
3. TCO-PEG4-NHS ester [kerafast.com]
4. TCO PEG, TCO linker, Tetrazine reactive [broadpharm.com]

To cite this document: Smolecule. [TCO PEG3 CH<sub>2</sub>CONHS stability in aqueous solution]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8397991#tco-peg3->

ch2conhs-stability-in-aqueous-solution]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)